

3-cyclopropyl-1-phenyl-1H-pyrazol-5-amine

IUPAC name and synonyms

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Compound of Interest

Compound Name: 3-cyclopropyl-1-phenyl-1H-pyrazol-5-amine

Cat. No.: B109354

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A Technical Guide to 3-cyclopropyl-1-phenyl-1H-pyrazol-5-amine

This document provides a comprehensive overview of the chemical entity **3-cyclopropyl-1-phenyl-1H-pyrazol-5-amine**, including its nomenclature, physicochemical properties, and relevant experimental contexts. It is intended for researchers and professionals in the fields of chemistry and drug development.

Chemical Identity and Nomenclature

The compound with the CAS Registry Number 175137-45-8 is a substituted pyrazole derivative.[1][2][3][4][5] The pyrazole core is a five-membered aromatic heterocycle with two adjacent nitrogen atoms. In this specific molecule, the ring is substituted with a phenyl group at the N1 position, a cyclopropyl group at the C3 position, and an amine group at the C5 position.

IUPAC Name: **3-cyclopropyl-1-phenyl-1H-pyrazol-5-amine**.

Synonyms:

- 1H-Pyrazol-5-amine, 3-cyclopropyl-1-phenyl-[1]
- 5-Amino-3-cyclopropyl-1-phenylpyrazole[1]

- 5-cyclopropyl-2-phenylpyrazol-3-amine[6]

Physicochemical Properties

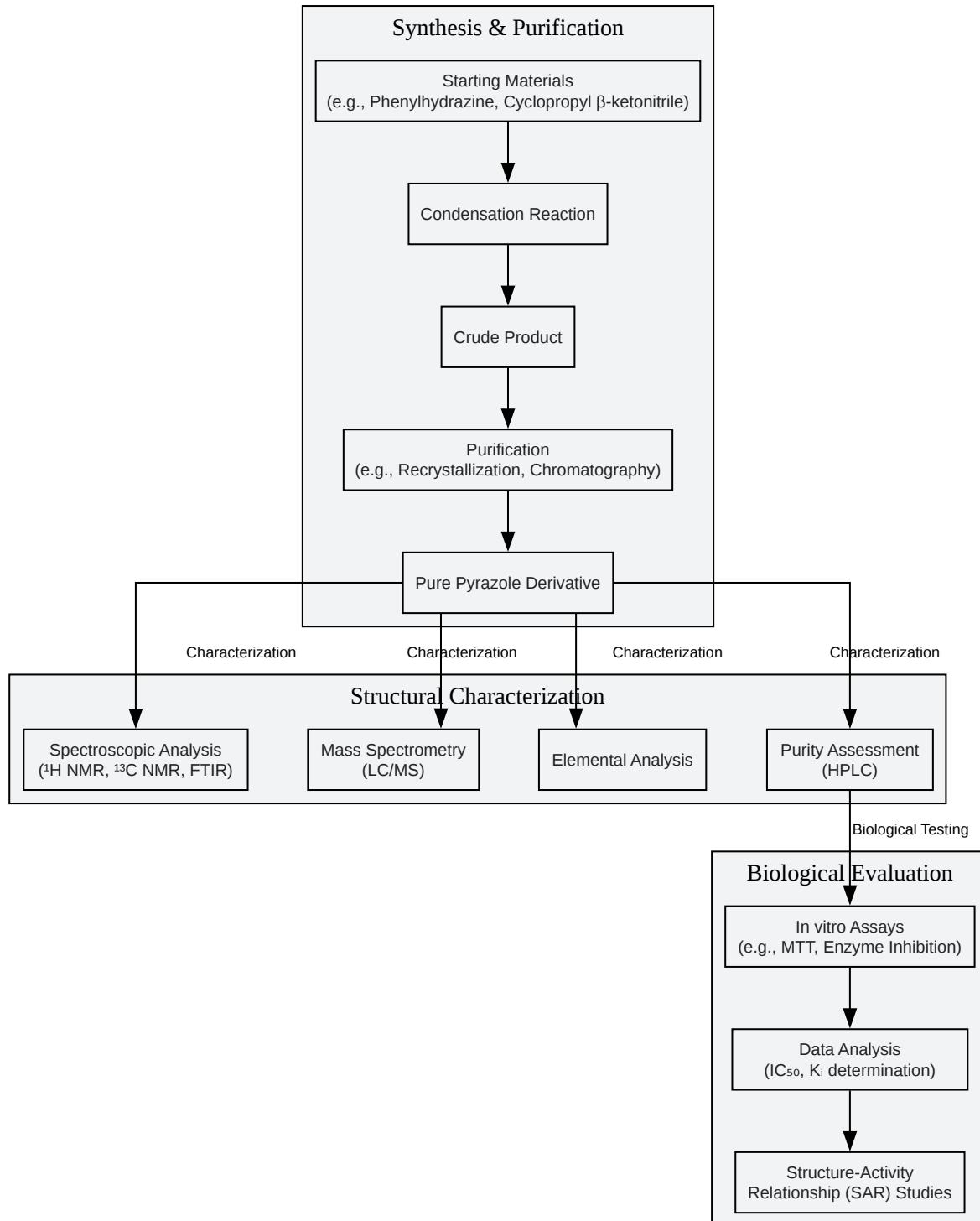
The key quantitative data for **3-cyclopropyl-1-phenyl-1H-pyrazol-5-amine** are summarized in the table below. This information is crucial for its handling, characterization, and application in experimental settings.

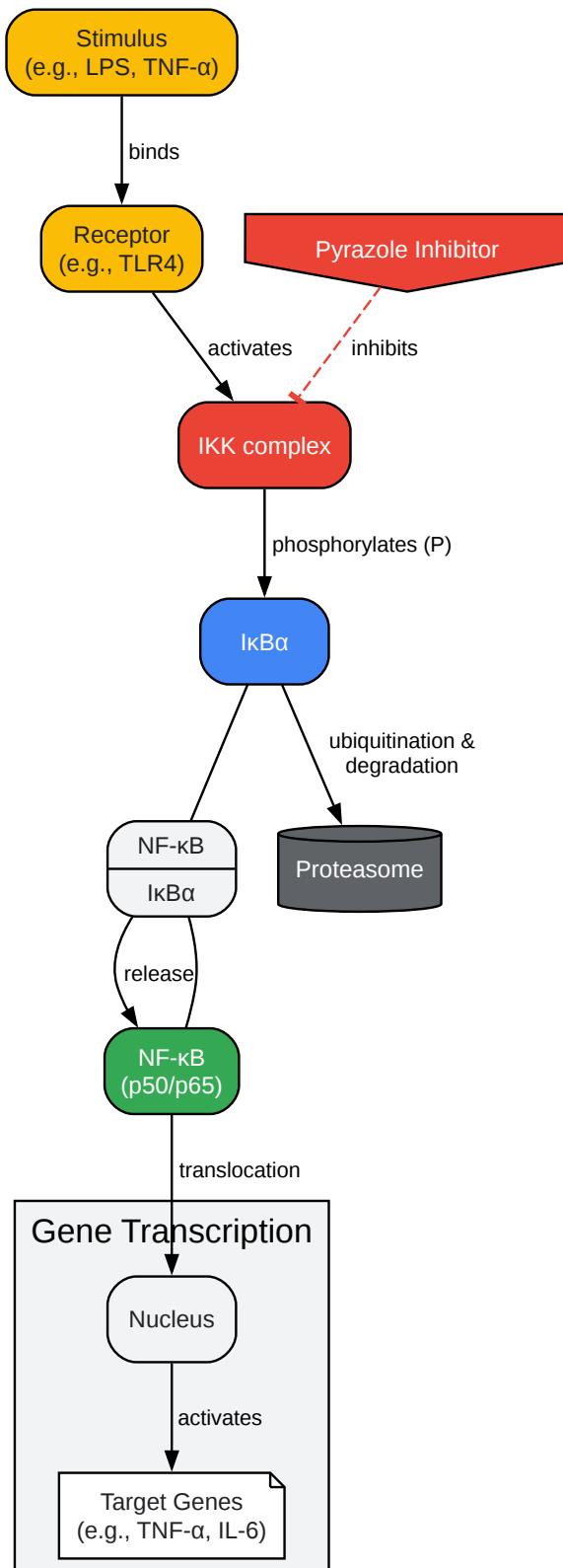
Property	Value	Source(s)
CAS Number	175137-45-8	[1][2][3][4][5]
Molecular Formula	C ₁₂ H ₁₃ N ₃	[1][2][5][6]
Molecular Weight	199.25 g/mol	[1][5][6]
Monoisotopic Mass	199.11095 Da	[6]
Melting Point	135-137 °C	[3]
Predicted XLogP	2.1	[6]
InChI Key	MLOGPNMYHQADBA-UHFFFAOYSA-N	[1][6]
SMILES	C1CC1C2=NN(C(=C2)N)C3=C C=CC=C3	[6]

Synthesis and Experimental Protocols

While a specific, detailed protocol for the synthesis of **3-cyclopropyl-1-phenyl-1H-pyrazol-5-amine** was not found in the reviewed literature, general methods for the synthesis of 5-aminopyrazoles are well-established. A common route involves the condensation of a hydrazine derivative with a β -ketonitrile.

General Synthesis Workflow for 5-Aminopyrazoles: The logical flow for the synthesis and subsequent analysis of a novel pyrazole derivative, based on methodologies reported for similar compounds[7], is depicted below. This workflow starts from commercially available starting materials and proceeds through synthesis, purification, characterization, and biological evaluation.



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